

Molecular formula and weight of Methyl 3-butenate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 3-butenate

Cat. No.: B1585572

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An In-depth Technical Guide to Methyl 3-butenate

This guide provides core information regarding the molecular properties of **Methyl 3-butenate**, tailored for researchers, scientists, and professionals in drug development.

Molecular Properties

Methyl 3-butenate is a chemical compound with the molecular formula $C_5H_8O_2$.^{[1][2][3][4][5]} Its molecular weight is approximately 100.12 g/mol.^{[1][2]} This ester is also known by other names such as Methyl but-3-enoate and 3-Butenoic acid, methyl ester.^{[1][5]}

Quantitative Data Summary

The fundamental molecular data for **Methyl 3-butenate** is summarized in the table below for ease of reference.

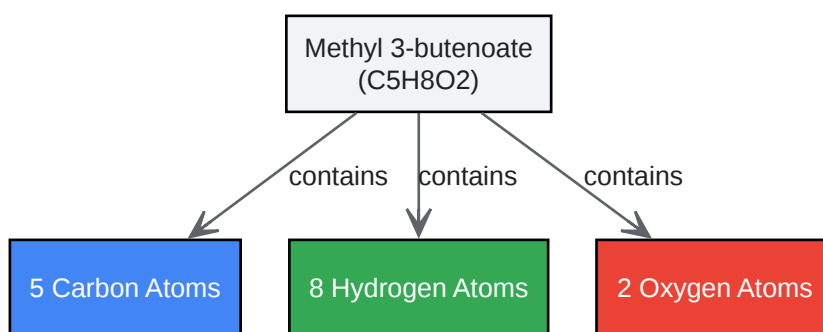
Property	Value
Molecular Formula	C5H8O2
Molecular Weight	100.12 g/mol [1][2]
Alternate Molecular Weight 1	100.117 g/mol [4]
Alternate Molecular Weight 2	100.1158 g/mol [5]

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **Methyl 3-butenate** are specific to individual research studies and are not available in general chemical databases. For precise methodologies, researchers should consult peer-reviewed scientific literature that specifically discusses the use or synthesis of this compound. Such protocols would typically include details on starting materials, reaction conditions (temperature, pressure, catalysts), purification techniques (such as distillation or chromatography), and analytical methods for characterization (like NMR, GC-MS, and IR spectroscopy).

Logical Relationship of Molecular Formula

The following diagram illustrates the elemental composition of **Methyl 3-butenate** as derived from its molecular formula.



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Elemental composition of **Methyl 3-butenate**.

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References

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Address: 3281 E Guasti Rd

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